

A Technical Guide to the Thermochemical Profile of 2,6-Dibromo-4-isopropylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dibromo-4-isopropylaniline

Cat. No.: B1295397

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide addresses the thermochemical properties of **2,6-Dibromo-4-isopropylaniline**. Due to a lack of available experimental data in the current literature for this specific compound, this document provides a comprehensive overview of the established experimental methodologies that are essential for determining its thermochemical profile. The guide details the protocols for bomb calorimetry to ascertain the enthalpy of formation and differential scanning calorimetry for measuring heat capacity and enthalpies of phase transitions. Furthermore, it presents the known physical properties of **2,6-Dibromo-4-isopropylaniline** and includes detailed diagrams of the experimental workflows to aid in the design and execution of studies aimed at characterizing its thermodynamic behavior. This guide serves as a foundational resource for researchers and professionals in drug development and materials science who require a thorough understanding of the energetic properties of halogenated anilines.

Introduction

2,6-Dibromo-4-isopropylaniline is a substituted aniline compound with potential applications in organic synthesis and as an intermediate in the development of pharmaceuticals and other specialty chemicals. A comprehensive understanding of its thermochemical properties, such as enthalpy of formation, entropy, and heat capacity, is crucial for process optimization, safety assessments, and predicting its behavior in various chemical and biological systems.

As of the date of this publication, a thorough search of the scientific literature has revealed an absence of experimentally determined or theoretically calculated thermochemical data specifically for **2,6-Dibromo-4-isopropylaniline**. Therefore, this guide focuses on providing the necessary theoretical background and detailed experimental protocols for researchers to determine these vital parameters. The methodologies described herein are standard and widely accepted for the characterization of solid organic compounds.

Physicochemical Properties of 2,6-Dibromo-4-isopropylaniline

While specific thermochemical data is not available, the basic physical and chemical identifiers for **2,6-Dibromo-4-isopropylaniline** have been reported. These are summarized in the table below for easy reference.

Property	Value	Source(s)
IUPAC Name	2,6-dibromo-4-(propan-2-yl)aniline	[1]
CAS Number	10546-65-3	[2] [3] [4]
Molecular Formula	C ₉ H ₁₁ Br ₂ N	[1] [3] [4] [5]
Molecular Weight	293.00 g/mol	[6]
Melting Point	45°C to 47°C	[4]
Physical Form	Solid Powder	[1] [2]
Appearance	Cream or pale pink or pale green	[1] [7]
InChI Key	CJEBZUFROMNDEK-UHFFFAOYSA-N	[1] [4]
SMILES	CC(C)C1=CC(Br)=C(N)C(Br)=C1	[1]

Experimental Protocols for Thermochemical Data Determination

The following sections detail the standard experimental procedures for determining the key thermochemical properties of a solid organic compound such as **2,6-Dibromo-4-isopropylaniline**.

The standard enthalpy of formation (ΔH_f°) of an organic compound can be determined from its enthalpy of combustion (ΔH_c°). Bomb calorimetry is the primary technique used to measure the heat released during the complete combustion of a substance in a constant-volume vessel.[\[8\]](#)

Experimental Procedure:

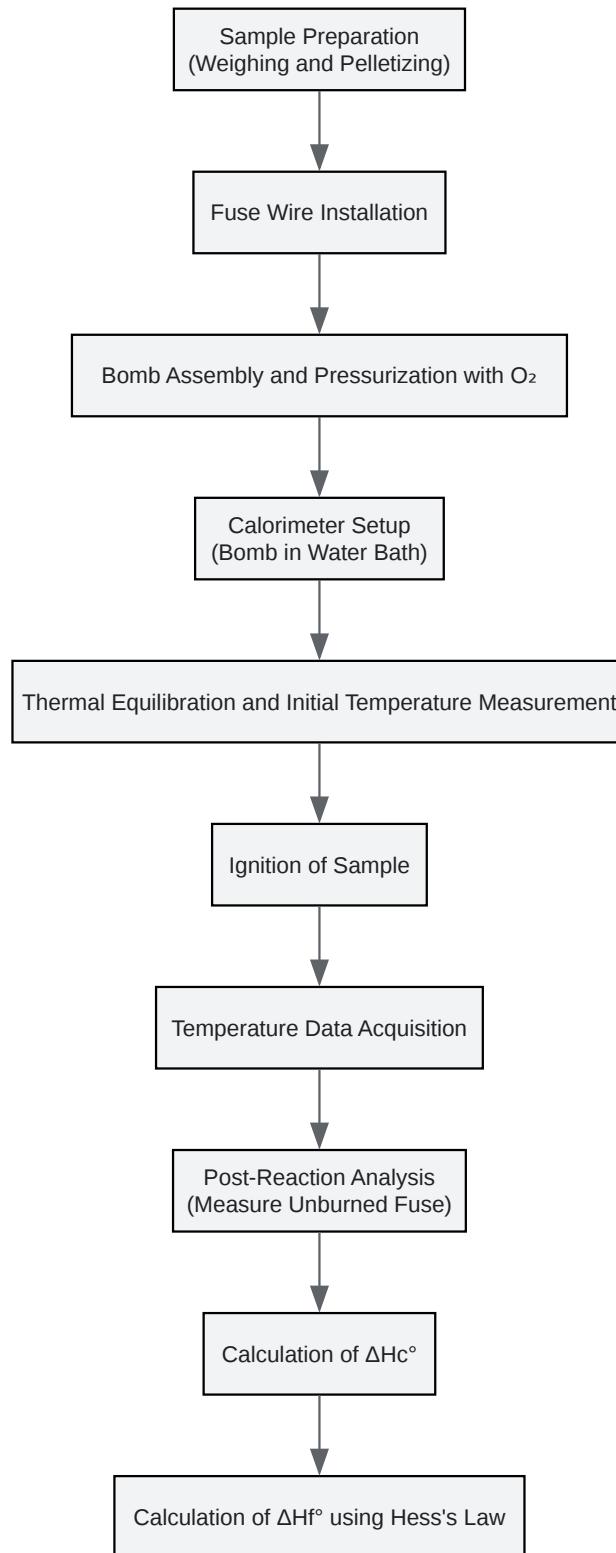
- **Sample Preparation:** A precisely weighed sample (typically 0.5 - 1.0 g) of **2,6-Dibromo-4-isopropylaniline** is pressed into a pellet.[\[9\]](#) The pellet is then placed in a sample crucible within the bomb calorimeter.
- **Fuse Wire:** A length of fuse wire of known mass is attached to the electrodes of the bomb, with the wire in contact with the sample pellet.[\[9\]](#)
- **Bomb Assembly and Pressurization:** The bomb is sealed and purged of atmospheric nitrogen to prevent the formation of nitric acid during combustion.[\[10\]](#) It is then filled with pure oxygen to a pressure of approximately 25-30 atm.
- **Calorimeter Setup:** The sealed bomb is placed in a calorimeter bucket containing a precisely measured volume of water (e.g., 2000 mL). The bucket is situated within an insulating jacket to create a nearly adiabatic system.[\[10\]](#) A high-precision thermometer and a stirrer are submerged in the water.
- **Combustion and Data Acquisition:** The system is allowed to reach thermal equilibrium. The initial temperature of the water is recorded. The sample is then ignited by passing an electric current through the fuse wire. The temperature of the water is recorded at regular intervals until a maximum temperature is reached and the system begins to cool.[\[11\]](#)
- **Post-Reaction Analysis:** After the experiment, the bomb is depressurized, and the interior is inspected for any signs of incomplete combustion. The length of the unburned fuse wire is

measured to determine the amount of wire that was consumed.[11]

- Calculations:

- The heat capacity of the calorimeter (Ccal) is first determined by combusting a standard substance with a known heat of combustion, such as benzoic acid.[8]
- The total heat released (qtotal) during the combustion of **2,6-Dibromo-4-isopropylaniline** is calculated from the temperature change (ΔT) and Ccal.
- Corrections are made for the heat released by the combustion of the fuse wire.
- The constant-volume heat of combustion (ΔU_c°) is calculated from qtotal and the mass of the sample.
- The standard enthalpy of combustion (ΔH_c°) is then calculated from ΔU_c° using the relationship $\Delta H = \Delta U + \Delta(pV)$.
- Finally, the standard enthalpy of formation (ΔH_f°) of **2,6-Dibromo-4-isopropylaniline** is calculated using Hess's Law, based on the balanced combustion reaction and the known standard enthalpies of formation of the products (CO₂, H₂O, Br₂, and N₂).[12]

Workflow for Bomb Calorimetry



[Click to download full resolution via product page](#)

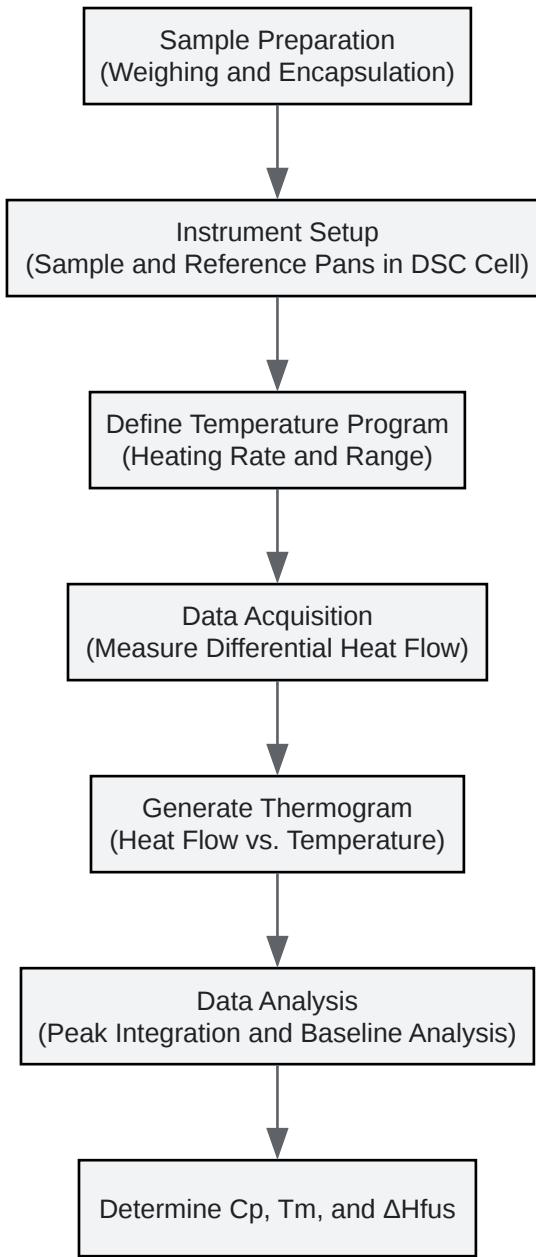
Workflow for Bomb Calorimetry

Differential Scanning Calorimetry (DSC) is a thermal analysis technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.[\[13\]](#) It is used to determine heat capacity (Cp) and the enthalpy of phase transitions (e.g., melting, solid-solid transitions).

Experimental Procedure:

- Sample Preparation: A small, accurately weighed sample (typically 3-10 mg) of **2,6-Dibromo-4-isopropylaniline** is placed in a DSC pan, which is then hermetically sealed.[\[14\]](#) [\[15\]](#)
- Instrument Setup: An empty, sealed DSC pan is used as a reference. The sample and reference pans are placed in the DSC cell. The cell is purged with an inert gas, such as nitrogen, to prevent oxidation.[\[14\]](#)
- Temperature Program: The DSC is programmed to heat the sample and reference at a constant rate (e.g., 10 °C/min) over a specified temperature range that includes the melting point of the sample.[\[16\]](#)
- Data Acquisition: The instrument measures the differential heat flow between the sample and the reference as a function of temperature. The output is a thermogram plotting heat flow versus temperature.[\[17\]](#)
- Data Analysis:
 - Heat Capacity (Cp): The heat capacity of the sample can be determined from the displacement of the baseline in the thermogram.
 - Enthalpy of Fusion (ΔH_{fus}): The melting point is identified as the onset temperature of the melting peak. The area under the melting peak is integrated to determine the enthalpy of fusion.[\[14\]](#)
 - Entropy of Fusion (ΔS_{fus}): The entropy of fusion can be calculated from the enthalpy of fusion and the melting temperature (Tm) using the equation $\Delta S_{fus} = \Delta H_{fus} / T_m$.

Workflow for Differential Scanning Calorimetry



[Click to download full resolution via product page](#)

Workflow for Differential Scanning Calorimetry

Conclusion

While direct experimental thermochemical data for **2,6-Dibromo-4-isopropylaniline** is currently unavailable, this guide provides the essential framework and detailed methodologies for its determination. The protocols for bomb calorimetry and differential scanning calorimetry

are robust and widely applicable for characterizing the thermodynamic properties of solid organic compounds. The data obtained from these experiments are fundamental for ensuring the safe and efficient handling, processing, and application of **2,6-Dibromo-4-isopropylaniline** in research and industrial settings, particularly in the field of drug development where a thorough understanding of a molecule's energetic landscape is paramount. Researchers are encouraged to utilize these established methods to fill the existing data gap for this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A15932.06 [thermofisher.com]
- 2. 2,6-Dibromo-4-isopropylaniline | 10546-65-3 [sigmaaldrich.com]
- 3. scbt.com [scbt.com]
- 4. 2,6-Dibromo-4-isopropylaniline, 98% 5 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.fi]
- 5. 2,6-Dibromo-4-isopropylaniline, 98% | Fisher Scientific [fishersci.ca]
- 6. chemscene.com [chemscene.com]
- 7. A15932.22 [thermofisher.com]
- 8. biopchem.education [biopchem.education]
- 9. web.williams.edu [web.williams.edu]
- 10. nsuworks.nova.edu [nsuworks.nova.edu]
- 11. ivypanda.com [ivypanda.com]
- 12. chemguide.co.uk [chemguide.co.uk]
- 13. pubs.acs.org [pubs.acs.org]
- 14. web1.eng.famu.fsu.edu [web1.eng.famu.fsu.edu]
- 15. sfu.ca [sfu.ca]
- 16. web.williams.edu [web.williams.edu]

- 17. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [A Technical Guide to the Thermochemical Profile of 2,6-Dibromo-4-isopropylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295397#thermochemical-data-for-2-6-dibromo-4-isopropylaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com